

# Disperse Yellow 54: A Comprehensive Technical Guide to Thermal Stability and Degradation

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## Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B010061

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## Introduction

**Disperse Yellow 54** (C.I. 47020), a quinophthalone dye, is a significant colorant utilized in the textile industry for dyeing polyester fibers. Its widespread application, particularly in high-temperature dyeing processes, necessitates a thorough understanding of its thermal stability and degradation behavior. This technical guide provides a detailed overview of the thermal properties of **Disperse Yellow 54**, including its degradation temperature. Due to the limited availability of specific experimental data in publicly accessible literature, this guide combines reported values with data from analogous quinophthalone structures and standardized experimental protocols to offer a comprehensive resource for researchers and professionals.

## Thermal Properties of Disperse Yellow 54

The thermal stability of **Disperse Yellow 54** is a critical parameter for its application in dyeing processes that can reach temperatures up to 130°C. The dye is generally considered to have high thermal stability.

## Summary of Thermal Data

Property	Value	Source/Comment
Melting Point (Tm)	265 °C	Reported Value
General Temperature Resistance	Up to 300 °C	Manufacturer Data
Predicted Onset Decomposition (TGA)	> 230 °C	Based on analogous quinophthalone dyes[1]

## Experimental Protocols for Thermal Analysis

To accurately determine the thermal stability and degradation profile of **Disperse Yellow 54**, Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are the primary recommended techniques.

### Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and degradation temperature of **Disperse Yellow 54** by measuring its mass change as a function of temperature.

Methodology:

- Instrumentation: A calibrated thermogravimetric analyzer is required.
- Sample Preparation: A small, accurately weighed sample of **Disperse Yellow 54** (typically 5-10 mg) is placed in an inert sample pan (e.g., alumina or platinum).
- Experimental Conditions:
  - Atmosphere: High-purity nitrogen at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative degradation.
  - Heating Rate: A linear heating rate, typically 10 °C/min, is applied.
  - Temperature Range: The sample is heated from ambient temperature to a final temperature sufficient to ensure complete decomposition (e.g., 600-800 °C).

- Data Analysis: The resulting TGA curve plots the percentage of weight loss against temperature. Key parameters to be determined include:
  - Onset Decomposition Temperature (Tonset): The temperature at which significant weight loss begins.
  - Temperature of Maximum Decomposition Rate (Tmax): The temperature at which the rate of weight loss is highest, determined from the peak of the derivative thermogravimetric (DTG) curve.
  - Residual Mass: The percentage of the initial mass remaining at the end of the experiment.

## Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and other thermal transitions of **Disperse Yellow 54**.

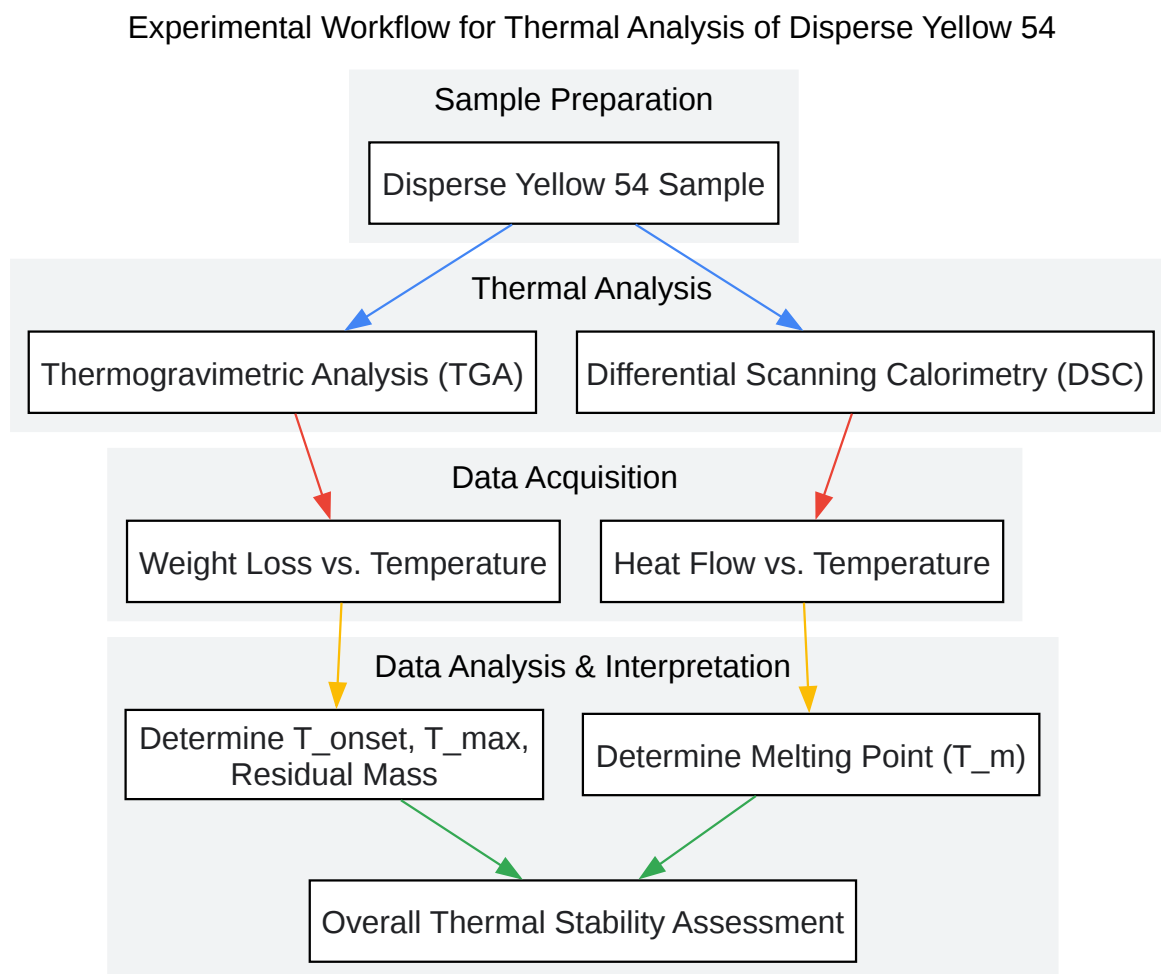
Methodology:

- Instrumentation: A calibrated differential scanning calorimeter.
- Sample Preparation: A small, accurately weighed sample (typically 2-5 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- Experimental Conditions:
  - Atmosphere: A purge of inert gas, such as nitrogen, is maintained.
  - Heating and Cooling Rates: A controlled heating and cooling rate, typically 10 °C/min, is used.
  - Temperature Program: The sample is typically heated to a temperature above its melting point, cooled, and then reheated to observe the glass transition and melting behavior.
- Data Analysis: The DSC thermogram plots the heat flow versus temperature. The melting point (Tm) is determined from the peak of the endothermic melting transition.

## Visualizing Experimental and Logical Workflows

## Experimental Workflow for Thermal Analysis

The following diagram illustrates the logical workflow for characterizing the thermal properties of **Disperse Yellow 54**.



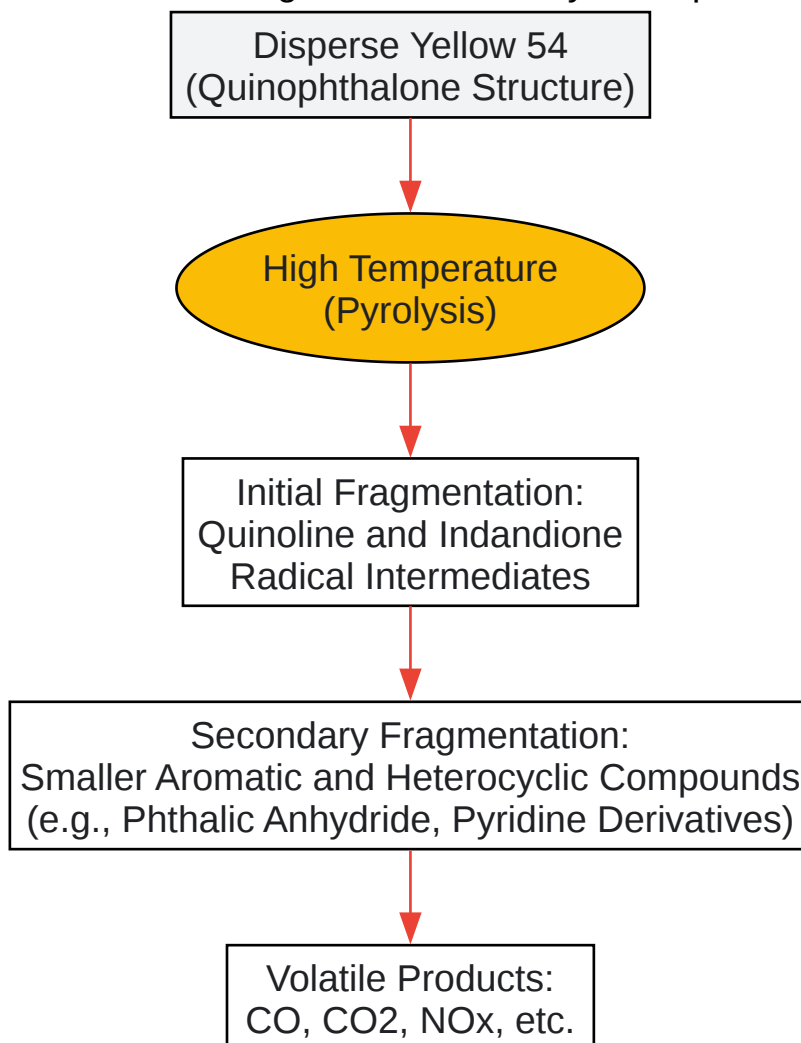
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Caption: Workflow for Thermal Characterization.

## Predicted Thermal Degradation Pathway

The thermal degradation of quinophthalone dyes like **Disperse Yellow 54** is expected to initiate at the weakest bonds within the molecule under inert atmosphere pyrolysis. The primary degradation pathway likely involves the cleavage of the bonds connecting the quinoline and indandione moieties. Further fragmentation of these larger units would then occur at higher temperatures.

### Hypothetical Thermal Degradation Pathway of Disperse Yellow 54



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Caption: Predicted Degradation Pathway.

## Conclusion

**Disperse Yellow 54** exhibits good thermal stability, with a melting point of 265 °C and resistance to degradation at temperatures commonly used in polyester dyeing. For detailed characterization, TGA and DSC are indispensable analytical techniques. While specific, publicly available TGA and DSC data for **Disperse Yellow 54** are scarce, the information from analogous compounds suggests a decomposition onset above 230 °C. The proposed experimental protocols and degradation pathway in this guide provide a robust framework for researchers and professionals to conduct their own detailed thermal analysis of this important disperse dye.

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## References

- 1. researchgate.net [researchgate.net]
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